

physicochemical properties of 2-nonylphenol isomers

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Compound of Interest

Compound Name: 2-Nonylphenol

Cat. No.: B021176

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An In-depth Technical Guide to the Physicochemical Properties of **2-Nonylphenol** Isomers

Introduction

Nonylphenols are a group of organic compounds that have been widely used as precursors to nonylphenol ethoxylates, which are non-ionic surfactants. These compounds exist as a complex mixture of isomers, with the position of the nonyl group on the phenol ring and the branching of the nonyl group itself leading to a large number of possible structures. **2-Nonylphenol**, where the nonyl group is attached at the ortho position to the hydroxyl group of the phenol ring, is a significant component of these commercial mixtures. The physicochemical properties of these isomers are crucial for understanding their environmental fate, transport, and biological activity, including their well-documented endocrine-disrupting effects. This guide provides a detailed overview of the core physicochemical properties of **2-nonylphenol** isomers, the experimental protocols for their determination, and their interaction with biological signaling pathways.

Physicochemical Properties of 2-Nonylphenol Isomers

The properties of **2-nonylphenol** isomers can vary depending on the specific structure of the nonyl chain. The data presented below is for a representative linear **2-nonylphenol** isomer.

Property	Value	Units
Molecular Formula	C15H24O	-
Molar Mass	220.35	g/mol
Boiling Point	290-300	°C
Melting Point	< 20	°C
Vapor Pressure	0.003	Pa at 25 °C
Water Solubility	5.2	mg/L at 20 °C
pKa	10.5	-
Log Kow (Octanol-Water Partition Coefficient)	4.48	-

Experimental Protocols

Determination of Water Solubility

The water solubility of **2-nonylphenol** isomers is typically determined using the column elution method. In this method, a solid support in a chromatography column is coated with an excess of the test substance. Water is then passed through the column at a slow, controlled rate. The concentration of the substance in the eluted water is measured over time until it becomes constant. This constant concentration is taken as the water solubility of the substance. The concentration can be determined using techniques such as high-performance liquid chromatography (HPLC) with UV or fluorescence detection, or gas chromatography-mass spectrometry (GC-MS).

Determination of pKa

The acid dissociation constant (pKa) of **2-nonylphenol** isomers can be determined by potentiometric titration. A known amount of the **2-nonylphenol** isomer is dissolved in a suitable solvent, typically a mixture of water and an organic solvent like methanol or ethanol to ensure solubility. The solution is then titrated with a strong base, such as sodium hydroxide, of a known concentration. The pH of the solution is monitored throughout the titration using a

calibrated pH meter. The pKa is the pH at which half of the **2-nonylphenol** has been neutralized by the base.

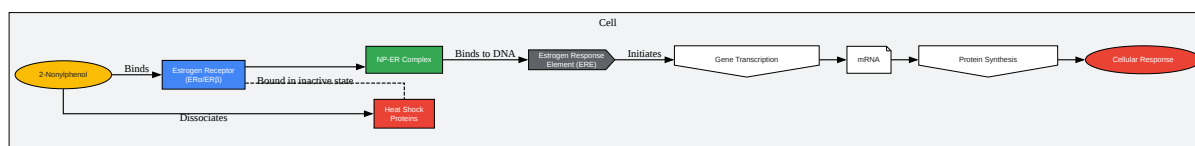
Determination of Log Kow

The octanol-water partition coefficient (Kow) is a measure of a chemical's lipophilicity. It is experimentally determined using the shake-flask method. Equal volumes of n-octanol and water are pre-saturated with each other. A known amount of the **2-nonylphenol** isomer is then added to this two-phase system. The mixture is shaken vigorously to allow for the partitioning of the isomer between the two phases and then centrifuged to separate the layers. The concentration of the **2-nonylphenol** isomer in both the n-octanol and water phases is measured using a suitable analytical technique like HPLC or GC-MS. The Log Kow is then calculated as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the water phase.

Signaling Pathways and Experimental Workflows

Estrogen Receptor Signaling Pathway

2-Nonylphenol isomers are known to be xenoestrogens, meaning they can mimic the effects of estrogen in the body. They exert their endocrine-disrupting effects primarily by binding to estrogen receptors (ER α and ER β), which are nuclear hormone receptors. This binding can initiate a cascade of cellular events that are normally regulated by endogenous estrogens.

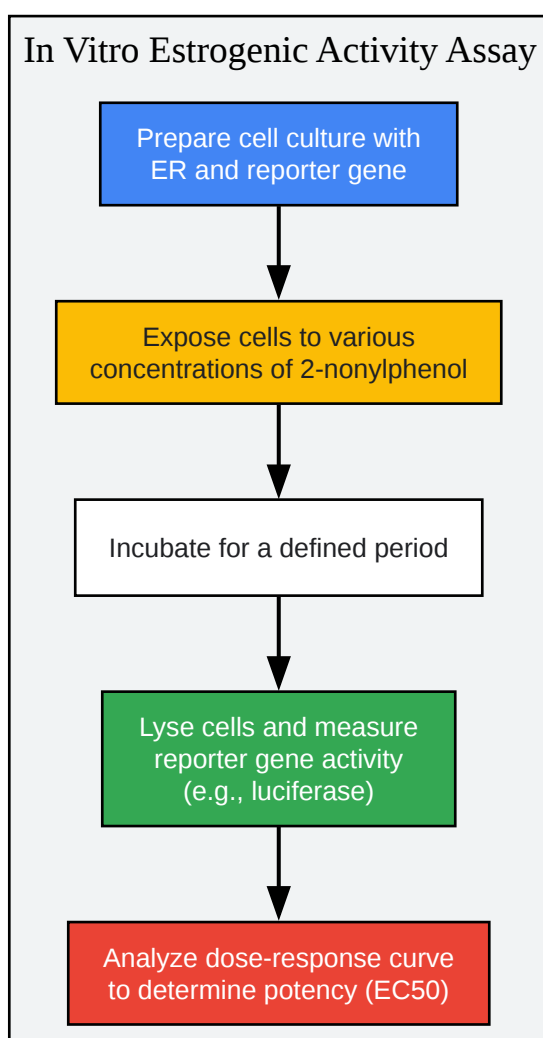


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Caption: Estrogen receptor signaling pathway activated by **2-nonylphenol**.

Experimental Workflow for Assessing Estrogenic Activity

The estrogenic activity of **2-nonylphenol** isomers can be assessed using a variety of in vitro and in vivo assays. A common in vitro workflow involves the use of a reporter gene assay in a cell line that expresses the estrogen receptor.



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Caption: Workflow for in vitro assessment of estrogenic activity.

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